

CAS number and chemical structure of 1-Decarboxy-3-oxo-ceanothic acid

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Compound of Interest

Compound Name: 1-Decarboxy-3-oxo-ceanothic acid

Cat. No.: B602785

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An In-depth Technical Guide on 1-Decarboxy-3-oxo-ceanothic acid

This technical guide provides a comprehensive overview of **1-Decarboxy-3-oxo-ceanothic acid**, a pentacyclic triterpene with demonstrated cytotoxic activities. This document is intended for researchers, scientists, and professionals in the field of drug development and cancer research.

Chemical Information

- Compound Name: **1-Decarboxy-3-oxo-ceanothic acid**
- CAS Number: 214150-74-0[1]
- Chemical Structure: The chemical structure of **1-Decarboxy-3-oxo-ceanothic acid** is derived from its parent compound, ceanothic acid. The nomenclature indicates the removal of a carboxyl group at the 1-position and the oxidation of the hydroxyl group at the 3-position to a ketone.

(Note: A 2D chemical structure image would be placed here in a full whitepaper. As a text-based AI, I will describe the parent structure for clarity. Ceanothic acid is a pentacyclic triterpenoid with a lupane-type skeleton.)

Biological Activity

1-Decarboxy-3-oxo-ceanothic acid has been shown to exhibit significant in vitro cytotoxic activity against human cancer cell lines. The primary mechanism of its cytotoxic effect appears to be the induction of apoptosis (programmed cell death) and the inhibition of DNA synthesis.

Cytotoxicity Data

The following table summarizes the reported 50% inhibitory concentration (IC₅₀) values for **1-Decarboxy-3-oxo-ceanothic acid** against various cell lines.

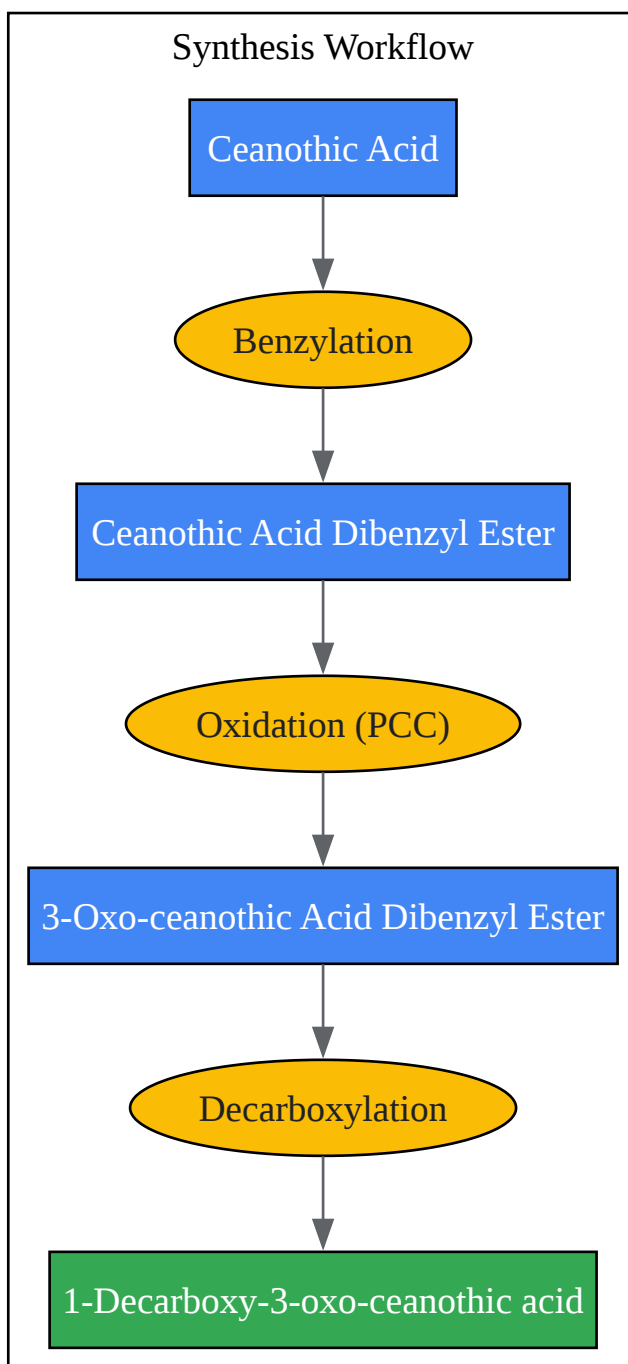
Cell Line	Cell Type	IC ₅₀ (µg/mL)	Reference
OVCAR-3	Human Ovarian Adenocarcinoma	2.8	[2]
HeLa	Human Cervical Cancer	6.6	[2]
FS-5	Normal Human Fibroblast	11.3	[2]

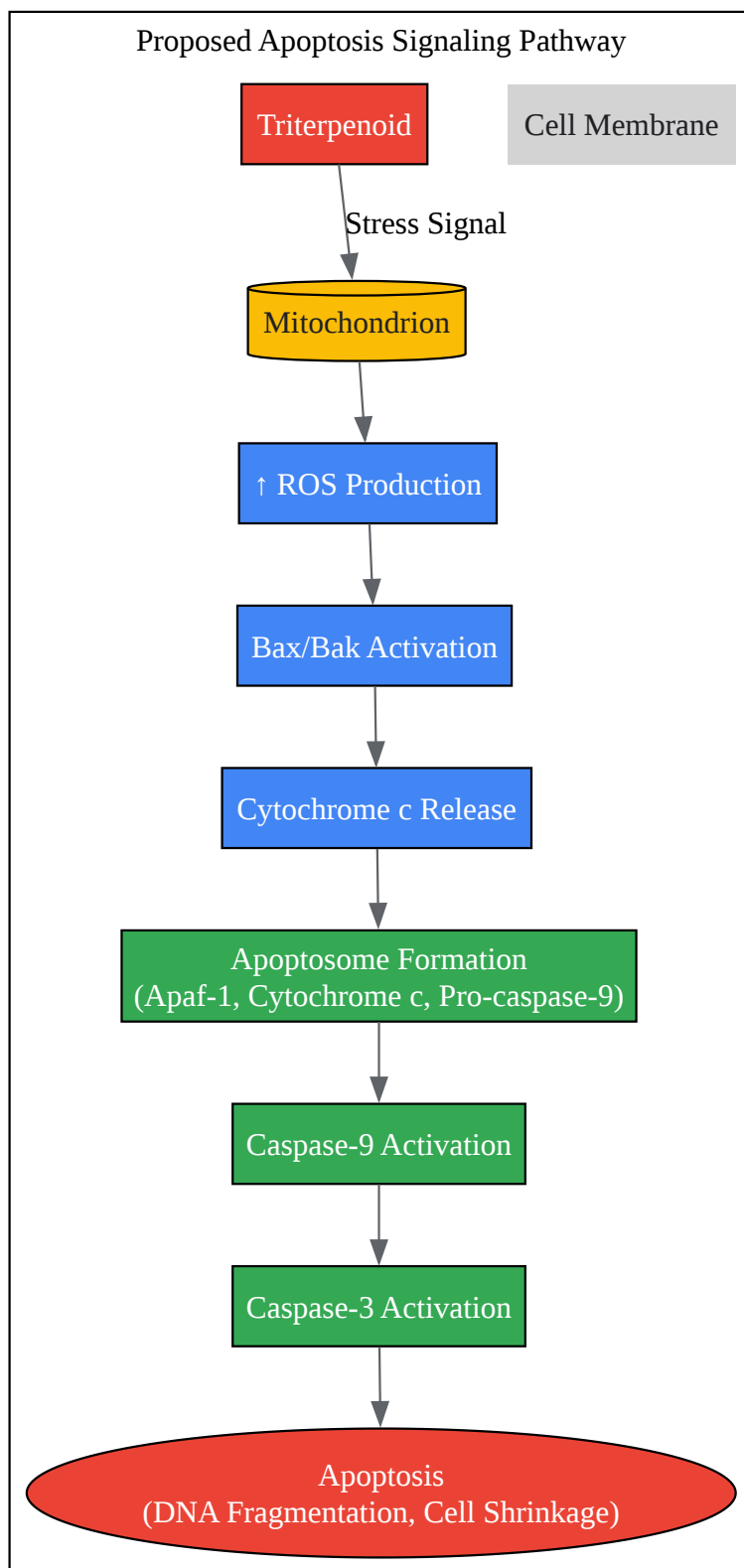
Experimental Protocols

The following sections detail representative experimental methodologies for assessing the biological activity of **1-Decarboxy-3-oxo-ceanothic acid**.

Synthesis of 1-Decarboxy-3-oxo-ceanothic acid

The synthesis of **1-decarboxy-3-oxo-ceanothic acid** starts from ceanothic acid.[2] A general synthetic scheme involves the benzylation of ceanothic acid, followed by oxidation of the 3-hydroxyl group and subsequent decarboxylation.[2]





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References

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